

POE (5) coco amine agricultural adjuvant

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Compound Focus: POE (5) coco amine

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Market Context and Key Properties

POE (Polyoxyethylene) Coco Amine functions as a non-ionic surfactant in agricultural settings, primarily as an **activator adjuvant** [1]. Its main role is to enhance the performance of pesticides, herbicides, and fungicides.

Market Growth and Drivers: The agricultural adjuvant market, where POE Coco Amine plays a role, is experiencing steady growth, driven by the demand for sustainable and efficient farming inputs [1] [2]. Key quantitative data is summarized in the table below.

| Aspect | Market Data |
|--|--|
| Global Agricultural Adjuvant Market Value (2025) | USD 4.0 billion [1] |
| Projected Market Value (2035) | USD 7.1 billion [1] |
| Forecast CAGR (2025-2035) | 6% [1] |
| Projected CAGR (2024-2029) | 5.7% [2] |
| Leading Application Segment (2025) | Herbicide Adjuvants (38% market share) [1] |
| Leading Product Type Segment | Activator Adjuvants [1] [2] |

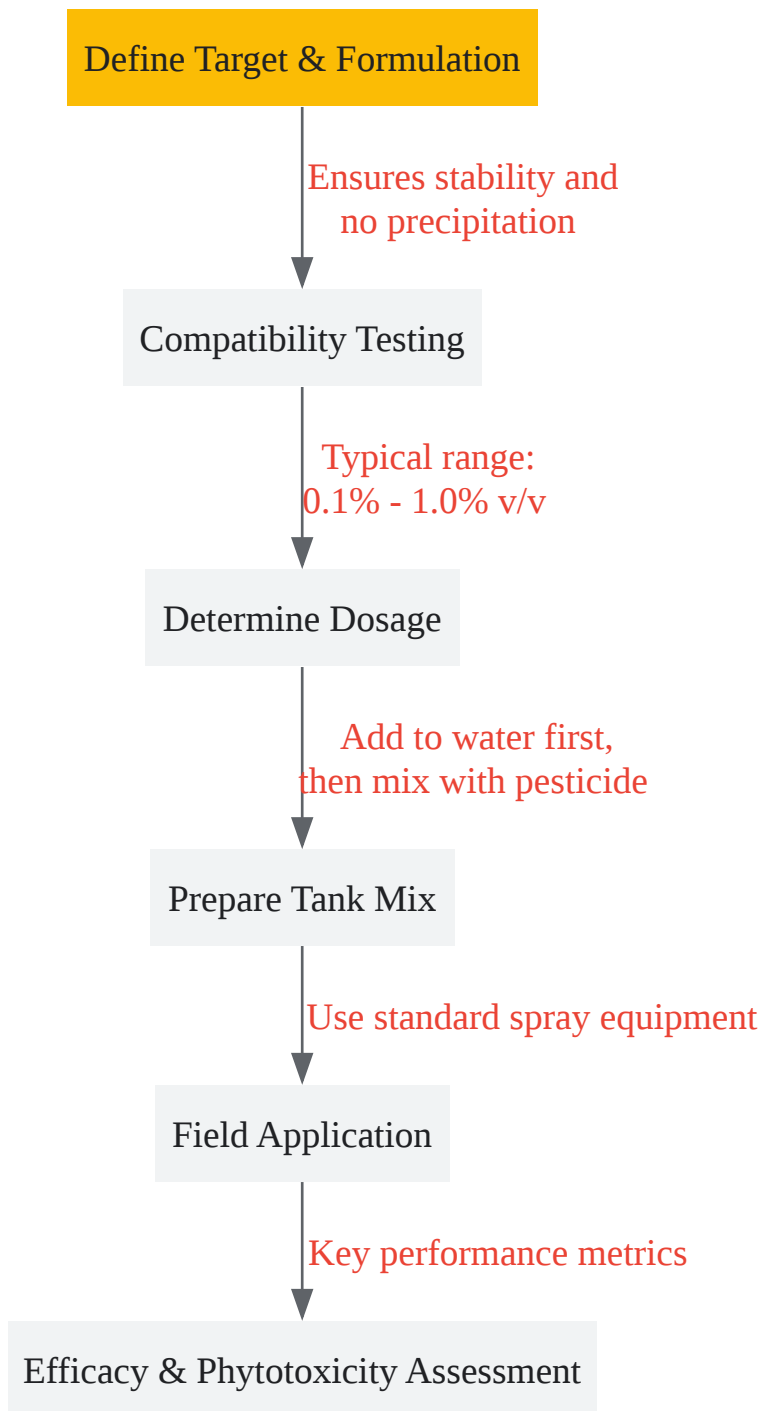
Key Functional Properties: POE Coco Amine improves agrochemical application through several mechanisms [3]:

- **Wetting and Spreading:** Lowers surface tension, allowing spray droplets to spread evenly and cover more of the plant surface.
- **Emulsification:** Helps mix oil-based pesticides with water for uniform spraying.
- **Dispersing:** Prevents active ingredients from clumping, ensuring consistent application.
- **Foaming:** Can help indicate treated areas during application.

A primary driver for its use is its origin from coconut oil, making it a **bio-based and biodegradable** alternative to synthetic surfactants, aligning with stricter environmental regulations and sustainability goals [3] [4].

Application and Formulation Guidance

While specific experimental protocols for POE Coco Amine are not available in the search results, the following general guidelines can be derived from its known properties and standard agricultural practices. The workflow for developing and testing a formulation is illustrated below.



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Workflow for Adjuvant Formulation Development

Formulation and Integration:

- **Role in Formulations:** It is categorized as an **activator adjuvant**, specifically enhancing the absorption and penetration of the pesticide active ingredient [1] [2].

- **Dosage Considerations:** The optimal dosage of POE Coco Amine must be determined experimentally for each specific pesticide formulation and target crop. It is typically used in a range of **0.1% to 1.0% by volume** in the final spray tank mixture. Always consult the product label and conduct small-scale tests.
- **Compatibility:** It is crucial to perform a **"jar test"** for compatibility before full-scale application. Mix the intended adjuvant, pesticide, and water in a small jar to check for precipitation, gel formation, or separation [5].

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